

Essential Guide to Handling Ethyl Nitroacetate: Safety and Disposal Protocols

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Compound of Interest

Compound Name: *Ethyl nitroacetate*

Cat. No.: *B140605*

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides immediate and essential safety, handling, and disposal information for **Ethyl nitroacetate**, a combustible liquid that can cause skin and eye irritation.^{[1][2]} Adherence to these procedures is critical for minimizing risk and ensuring operational safety.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl nitroacetate is classified as a combustible liquid that causes skin and serious eye irritation.^{[1][2]} It is crucial to use appropriate personal protective equipment to prevent exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

Body Part	Recommended Equipment	Standards and Specifications
Eyes/Face	Tightly fitting safety goggles or chemical safety glasses with side-shields.	Must conform to EN 166 (EU) or OSHA's 29 CFR 1910.133 (US).[1]
Skin	Chemical-impermeable gloves and protective clothing to prevent skin exposure. Fire/flame resistant and impervious clothing is also recommended.	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[3]
Respiratory	Not typically required under normal use with adequate ventilation.	For large-scale use, emergencies, or if exposure limits are exceeded, a full-face respirator or a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[3][4]

Operational Plans: Handling, Storage, and Disposal

Proper operational procedures are essential for the safe use of **Ethyl nitroacetate**.

Safe Handling Procedures

- Ventilation: Always handle **Ethyl nitroacetate** in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[3][5]
- Avoid Contact: Prevent contact with skin and eyes and avoid breathing any mist, gas, or vapors.[3]
- Ignition Sources: Keep the chemical away from open flames, hot surfaces, and other sources of ignition.[1][4] Use non-sparking tools and take precautionary measures against static discharge.[3][4]

- Hygiene: Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[4] Contaminated clothing should be removed and washed before reuse.[2][4]

Storage Protocols

- Store containers in a dry, cool, and well-ventilated place.[1][3]
- Keep containers tightly closed when not in use.[1][3][4]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][4]

Disposal Plan

- Chemical Waste: Dispose of **Ethyl nitroacetate** in accordance with all appropriate local, regional, and national laws and regulations.[3] Waste material should be kept in its original, suitable, and closed container for disposal.[3][6] Do not mix with other waste.[6]
- Contaminated Packaging: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[3] Alternatively, puncture the packaging to make it unusable for other purposes before disposing of it in a sanitary landfill.[3]

Emergency Procedures

Immediate and correct response during an emergency is critical.

First-Aid Measures

Exposure Route	First-Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation if the chemical was ingested or inhaled. Seek immediate medical attention.[3][7]
Skin Contact	Immediately remove contaminated clothing and shoes.[4] Wash the affected area with plenty of soap and water.[1][2] If skin irritation occurs, seek medical advice.[1]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, making sure to also rinse under the eyelids.[2][3][4] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[2][3][4]
Ingestion	Rinse the mouth with water.[3][7] Do not induce vomiting.[3][7] Never give anything by mouth to an unconscious person.[3][7] Call a doctor or Poison Control Center immediately.[3][7]

Spill and Fire Response

- Accidental Release: In case of a spill, remove all sources of ignition and evacuate personnel to a safe area.[3] Ensure adequate ventilation.[3] Prevent the chemical from entering drains. [3] Absorb the spill with an inert material like sand, silica gel, or universal binder, and collect it into a suitable, closed container for disposal.[1][4]
- Firefighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire. [3][7] Water spray can be used to cool closed containers.[4] Firefighters must wear self-contained breathing apparatus and full protective gear.[1][4][8]

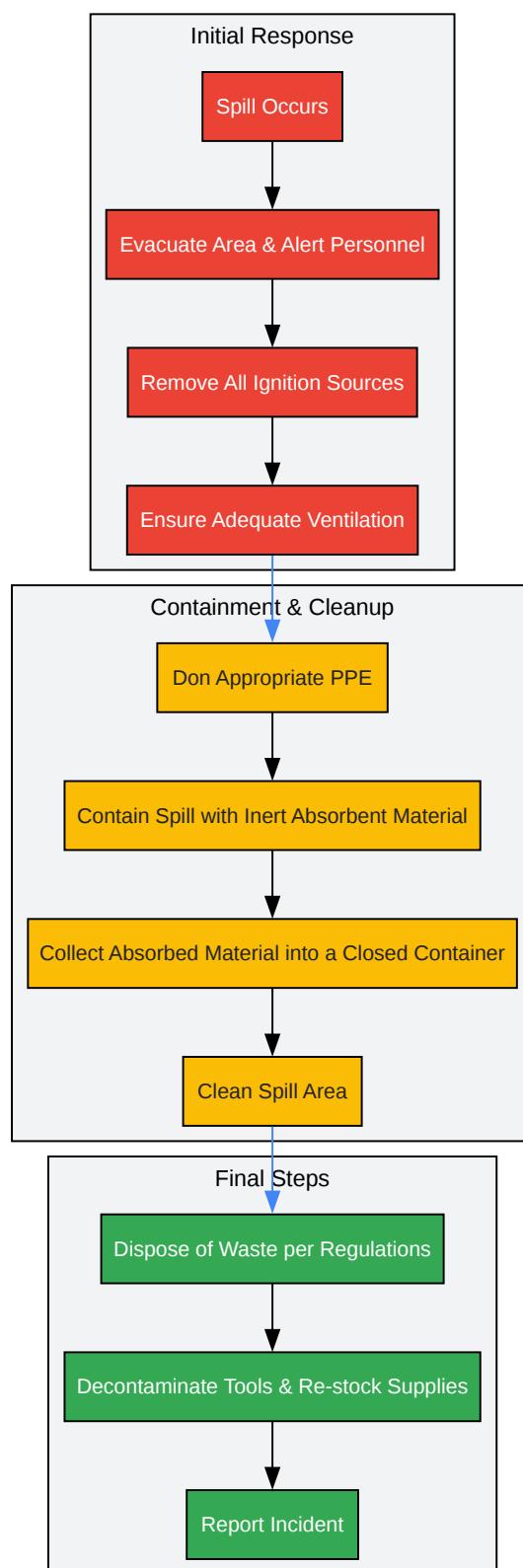
Quantitative Data Summary

Table 2: Physical and Toxicological Properties of **Ethyl Nitroacetate**

Property	Value
Molecular Formula	C4H7NO4 ^[4]
Molecular Weight	133.1 g/mol ^[4]
Appearance	Clear, colorless to yellow liquid ^{[2][3]}
Flash Point	92 °C (197.6 °F) ^{[2][9]}
Boiling Point	107 °C / 3.3kPa ^[2]
Specific Gravity	1.20 ^[2]
LD50 Oral (Mouse)	5250 mg/kg ^{[2][6]}
LD50 Intraperitoneal (Rat)	2275 mg/kg ^[2]

Experimental Workflow Visualization

The following diagram outlines the procedural steps for safely managing an accidental spill of **Ethyl nitroacetate**.



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Caption: Workflow for managing an **Ethyl nitroacetate** spill.

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- To cite this document: BenchChem. [Essential Guide to Handling Ethyl Nitroacetate: Safety and Disposal Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b140605#personal-protective-equipment-for-handling-ethyl-nitroacetate\]](https://www.benchchem.com/product/b140605#personal-protective-equipment-for-handling-ethyl-nitroacetate)

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